

Step-by-step protocol for Sm-Nd isochron dating

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Compound of Interest

Compound Name: Samarium-147

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An Application Note on the Step-by-Step Protocol for Samarium-Neodymium (Sm-Nd) Isochron Dating

Introduction

Samarium-Neodymium (Sm-Nd) isochron dating is a robust radiometric method used in geochemistry and geochronology to determine the age of rocks and minerals.[1][2] The technique is based on the alpha decay of ^{147}Sm to ^{143}Nd , with a very long half-life of approximately 106 billion years.[2][3] This long half-life makes the Sm-Nd system particularly suitable for dating ancient geological materials.[2][4] The method relies on measuring the isotopic ratios of Sm and Nd in multiple cogenetic rock or mineral samples with varying Sm/Nd ratios.[4] When these ratios are plotted on an isochron diagram ($^{143}\text{Nd}/^{144}\text{Nd}$ vs. $^{147}\text{Sm}/^{144}\text{Nd}$), the slope of the resulting line corresponds to the age of the samples, while the y-intercept provides the initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio.[3][4]

Principle of the Method

The Sm-Nd dating method is founded on the following decay equation:

$$(^{143}\text{Nd}/^{144}\text{Nd})_{\text{present}} = (^{143}\text{Nd}/^{144}\text{Nd})_{\text{initial}} + (^{147}\text{Sm}/^{144}\text{Nd})_{\text{present}} * (e^{\lambda t} - 1)$$

Where:

- $(^{143}\text{Nd}/^{144}\text{Nd})_{\text{present}}$ is the ratio of the radiogenic daughter isotope ^{143}Nd to the stable reference isotope ^{144}Nd in the sample today.

- $(^{143}\text{Nd}/^{144}\text{Nd})_{\text{initial}}$ is the isotopic ratio of Nd when the rock or mineral formed.
- $(^{147}\text{Sm}/^{144}\text{Nd})_{\text{present}}$ is the ratio of the parent isotope ^{147}Sm to the stable Nd isotope ^{144}Nd in the sample today.
- λ is the decay constant of ^{147}Sm (approximately $6.54 \times 10^{-12} \text{ yr}^{-1}$).[\[5\]](#)
- t is the time elapsed since the formation of the rock or mineral (the age).

By analyzing several minerals or whole-rock samples from the same geological unit that have different Sm/Nd ratios, a linear array of data points, known as an isochron, is generated.[\[2\]](#) The slope of this isochron, $(e^{\lambda t} - 1)$, allows for the calculation of the age, t .

Experimental Protocol

The Sm-Nd isochron dating protocol involves several critical steps, from sample preparation to mass spectrometric analysis, which must be conducted in an ultra-clean laboratory environment to prevent contamination.[\[4\]](#)

Step 1: Sample Preparation

- **Sample Selection and Crushing:** Select fresh, unaltered whole-rock samples or individual minerals. Crush the samples into a fine, homogeneous powder using a clean agate mortar and pestle. For mineral separation, standard heavy liquid and magnetic separation techniques can be employed.
- **Sample Weighing and Spiking:** Accurately weigh an appropriate amount of the powdered sample (typically 50-100 mg). A mixed ^{149}Sm - ^{150}Nd isotopic tracer, or "spike," is added to a separate aliquot of the sample powder. This spike is crucial for determining the precise concentrations of Sm and Nd via the isotope dilution method.[\[4\]](#)[\[6\]](#)

Step 2: Sample Dissolution

- **Acid Digestion:** The powdered sample, with and without the spike, is placed in a clean Teflon beaker. A mixture of concentrated hydrofluoric acid (HF) and nitric acid (HNO_3) is added to dissolve the silicate minerals.[\[4\]](#) The beakers are heated on a hotplate at a controlled temperature to facilitate dissolution.

- **Evaporation and Final Dissolution:** After the initial digestion, the solution is evaporated to dryness. This step is often repeated. Finally, the residue is dissolved in hydrochloric acid (HCl) to convert the fluorides into chlorides.[6] The final solution should be clear and free of any solid residue.[6]

Step 3: Chemical Separation of Sm and Nd

To accurately measure the isotopic ratios of Sm and Nd, they must be separated from other elements in the sample matrix. This is typically achieved using a two-stage ion-exchange chromatography process.[6]

- **Primary Separation (Bulk Rare Earth Elements):** The sample solution is loaded onto a cation exchange resin column. The bulk of the major elements (e.g., Fe, Mg, Al, K, Na, Ca) are washed away with dilute acids.[7][8] The Rare Earth Elements (REEs), including Sm and Nd, are then eluted as a group using a stronger acid.[7]
- **Secondary Separation (Sm and Nd Fractions):** The collected REE fraction is then passed through a second chromatography column packed with a resin that has a high affinity for specific REEs. This allows for the precise separation of Sm and Nd from each other and from other interfering REEs like Ce and Pr.[6][9] Different acid concentrations are used to selectively elute Nd and then Sm into separate collection vials.[6]

Step 4: Mass Spectrometry

The purified Sm and Nd fractions are analyzed using a high-precision mass spectrometer, most commonly a Thermal Ionization Mass Spectrometer (TIMS) or a Multicollector-Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).[4][7]

- **Filament Loading:** A small drop of the purified Nd or Sm solution is loaded onto a metal filament (e.g., rhenium). The filament is then gently heated to evaporate the liquid and deposit a thin layer of the sample.
- **Isotopic Analysis:** The filament is placed into the mass spectrometer. The sample is heated until it ionizes, and the resulting ion beam is accelerated and separated by a magnetic field according to the mass-to-charge ratio of the isotopes. Sensitive detectors measure the intensity of each isotope beam, allowing for the precise determination of the isotopic ratios (e.g., $^{143}\text{Nd}/^{144}\text{Nd}$ and $^{147}\text{Sm}/^{144}\text{Nd}$).[2]

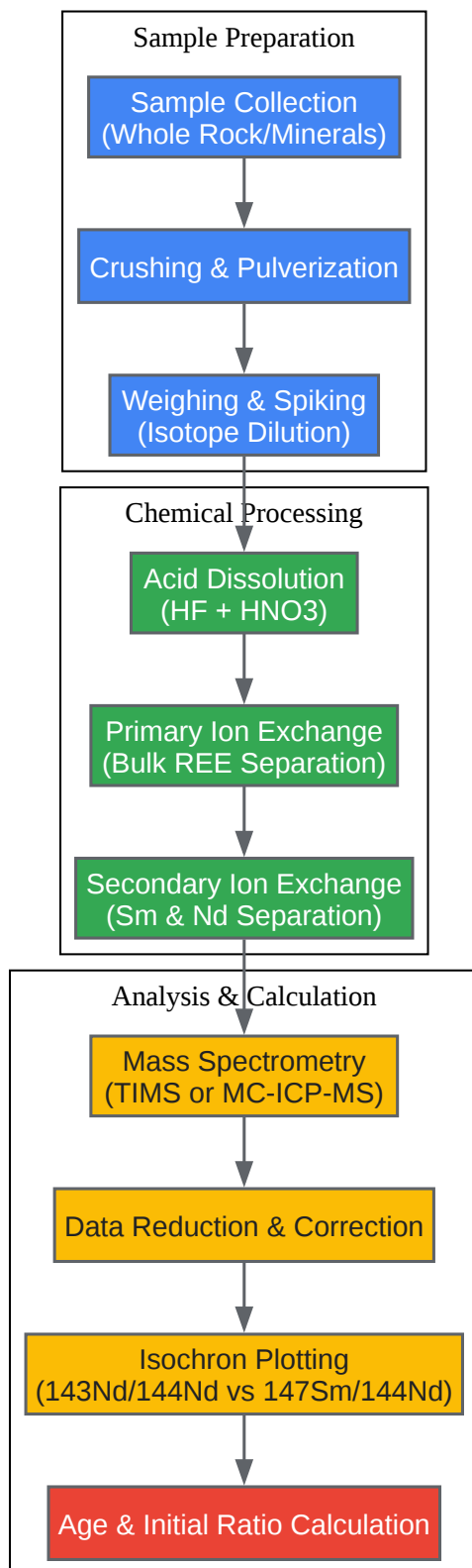
Step 5: Data Analysis and Age Calculation

- **Data Reduction:** The measured isotopic ratios are corrected for mass fractionation and any isobaric interferences. The spiked samples are used to calculate the precise concentrations of Sm and Nd.
- **Isochron Plotting:** The $^{143}\text{Nd}/^{144}\text{Nd}$ ratios are plotted against the $^{147}\text{Sm}/^{144}\text{Nd}$ ratios for all the analyzed samples.
- **Age Calculation:** A linear regression is performed on the data points. The age (t) is calculated from the slope of the isochron. The uncertainty in the age is determined from the uncertainty in the slope of the regression line.

Quantitative Data Summary

Parameter	Typical Value/Range	Notes
Sample Size	50 - 100 mg	Dependent on the concentration of Sm and Nd in the rock/mineral.
Spike Composition	Mixed ^{149}Sm - ^{150}Nd or ^{147}Sm - ^{145}Nd	Highly enriched isotopic tracers are used.
Dissolution Acids	Concentrated HF, HNO ₃ , HCl	Used for complete digestion of silicate samples.[4][6]
Primary Column Resin	Cation exchange resin (e.g., AG50W-X12)	For separating bulk REEs from matrix elements.[7]
Secondary Column Resin	HDEHP-based or TODGA resin	For separating individual REEs.[6][8]
Mass Spectrometer	TIMS or MC-ICP-MS	TIMS is often considered the benchmark for high-precision Nd isotopic analysis.[7]
^{147}Sm Half-life	1.06×10^{11} years	The accepted value for the half-life of ^{147}Sm . [1]
Decay Constant (λ)	$6.54 \times 10^{-12} \text{ yr}^{-1}$	Used in the age calculation.[5]

Experimental Workflow



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